

Core Chemical and Physical Properties

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Compound of Interest

Compound Name: 1,4-Dioxane-13C4

CAS No.: 1228182-37-3

Cat. No.: B566132

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1,4-Dioxane-13C4 is a stable, isotopically labeled form of 1,4-dioxane, a heterocyclic organic compound. The four carbon atoms in the molecule are replaced with the carbon-13 isotope, resulting in a mass shift of +4 compared to the unlabeled analog. This property makes it an ideal internal standard for mass spectrometry-based analytical methods. Its physical and chemical properties are largely similar to those of unlabeled 1,4-dioxane.

Property	Value
Molecular Formula	$^{13}\text{C}_4\text{H}_8\text{O}_2$
Molecular Weight	92.08 g/mol
CAS Number	1228182-37-3
Isotopic Purity	≥ 99 atom % ^{13}C
Physical State	Liquid
Boiling Point	100-102 °C (lit.) ^[1]
Melting Point	10-12 °C (lit.) ^[1]
Density	1.08 g/mL at 25 °C ^[1]
Flash Point	5 °C (closed cup) ^[1]
Solubility in Water	Miscible ^[2]
^{13}C NMR Chemical Shift	~ 67.15 ppm (in CDCl_3 , relative to TMS) ^[3]

Synthesis and Experimental Protocols

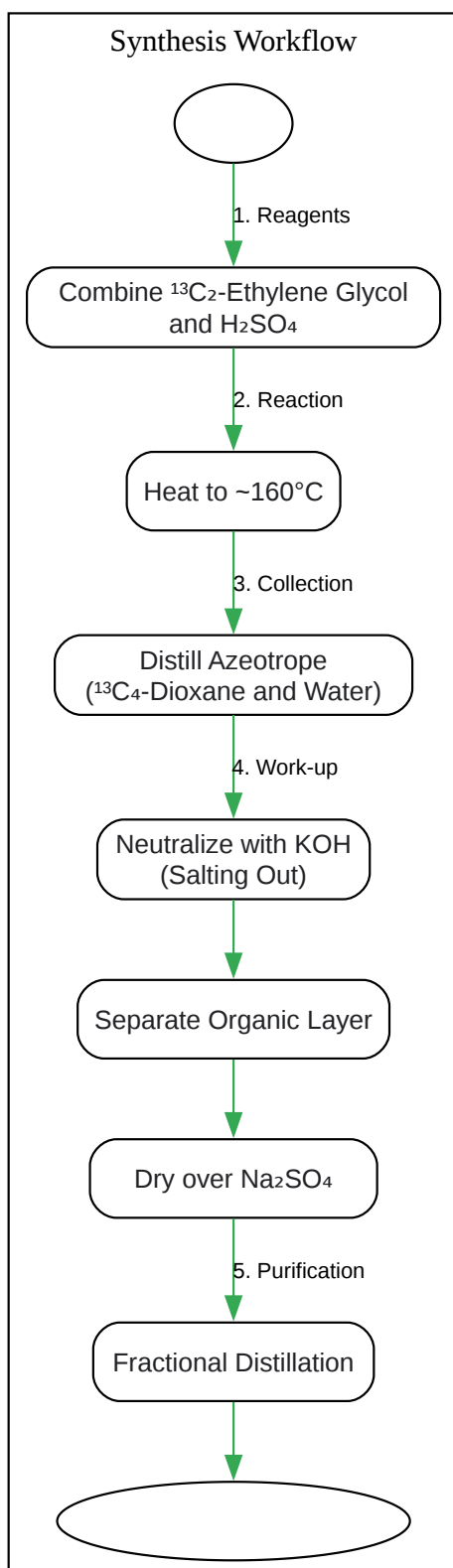
Synthesis of 1,4-Dioxane- $^{13}\text{C}_4$

The synthesis of **1,4-Dioxane- $^{13}\text{C}_4$** can be achieved through the acid-catalyzed dehydration and cyclization of ^{13}C -labeled diethylene glycol, which is formed in situ from the dimerization of ^{13}C -labeled ethylene glycol.

Experimental Protocol: Synthesis via Acid-Catalyzed Dehydration

- Materials and Reagents:
 - Ethylene glycol- $^{13}\text{C}_2$ (commercially available)
 - Concentrated sulfuric acid (H_2SO_4)
 - Potassium hydroxide (KOH)
 - Anhydrous sodium sulfate (Na_2SO_4)

- Procedure:
 1. In a round-bottom flask equipped with a stirrer and a distillation apparatus, combine Ethylene glycol- $^{13}\text{C}_2$ with a catalytic amount of concentrated sulfuric acid (approximately 5-10% by volume).
 2. Heat the mixture to approximately 160 °C.[1] The ethylene glycol will first dimerize to form diethylene glycol- $^{13}\text{C}_4$, which then undergoes intramolecular cyclization.
 3. The **1,4-Dioxane- $^{13}\text{C}_4$** product will co-distill with water as an azeotrope.[1] Collect the distillate.
 4. To the collected distillate, add potassium hydroxide pellets to neutralize the acid and to salt out the dioxane. Two layers will form.
 5. Separate the upper organic layer containing the **1,4-Dioxane- $^{13}\text{C}_4$** .
 6. Dry the organic layer over anhydrous sodium sulfate.
 7. Perform a final fractional distillation to purify the **1,4-Dioxane- $^{13}\text{C}_4$** , collecting the fraction boiling at 100-102 °C.



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Synthesis of **1,4-Dioxane-13C4** Workflow

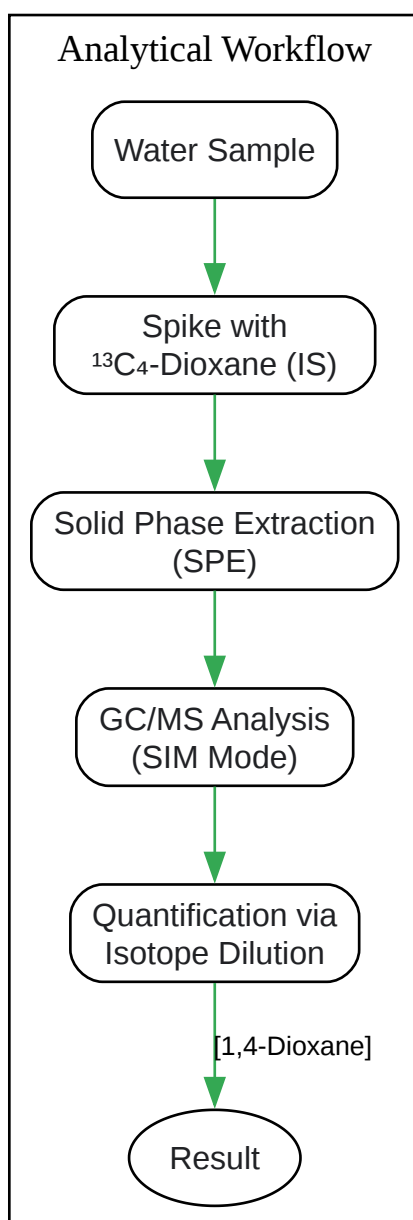
Use as an Internal Standard in GC/MS Analysis

1,4-Dioxane-13C4 is an excellent internal standard for the quantification of 1,4-dioxane in various matrices, such as water, soil, and consumer products. The following is a general protocol for its use in water sample analysis.

Experimental Protocol: Quantification of 1,4-Dioxane in Water

- Sample Preparation:
 - Collect a known volume of the water sample (e.g., 100 mL).
 - If the sample contains chlorine, it must be dechlorinated with a reagent like sodium sulfite.
- Internal Standard Spiking:
 - Prepare a stock solution of **1,4-Dioxane-13C4** in a suitable solvent (e.g., methanol) at a known concentration.
 - Spike a precise volume of the **1,4-Dioxane-13C4** stock solution into the water sample. The final concentration of the internal standard should be within the calibration range of the instrument.
- Extraction:
 - Use an appropriate extraction method to concentrate the analyte and internal standard. Solid Phase Extraction (SPE) is commonly used for water samples.
 - Pass the spiked water sample through an SPE cartridge (e.g., coconut charcoal or a polymeric sorbent).
 - Elute the 1,4-dioxane and **1,4-Dioxane-13C4** from the cartridge with a small volume of an organic solvent (e.g., dichloromethane).
- GC/MS Analysis:
 - Inject a portion of the eluate into a Gas Chromatograph-Mass Spectrometer (GC/MS).

- The GC separates the analytes, and the MS detects them.
- Operate the MS in Selected Ion Monitoring (SIM) mode to enhance sensitivity and selectivity.
 - Monitor m/z 88 for 1,4-dioxane.
 - Monitor m/z 92 for **1,4-Dioxane-13C4**.
- Quantification:
 - Create a calibration curve by analyzing standards containing known concentrations of 1,4-dioxane and a fixed concentration of **1,4-Dioxane-13C4**.
 - The concentration of 1,4-dioxane in the sample is determined by comparing the ratio of the peak area of the analyte (m/z 88) to the peak area of the internal standard (m/z 92) against the calibration curve. This isotope dilution method corrects for variations in extraction efficiency and instrument response.^[4]



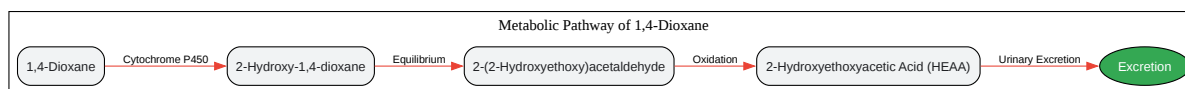
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Analytical Workflow for 1,4-Dioxane

Metabolic Pathway of 1,4-Dioxane

In mammals, 1,4-dioxane is metabolized primarily in the liver by cytochrome P450 enzymes.[1] The main metabolic pathway involves the oxidation of the dioxane ring to form 2-hydroxy-1,4-dioxane, which is in equilibrium with 2-(2-hydroxyethoxy)acetaldehyde. This intermediate is further oxidized to 2-hydroxyethoxyacetic acid (HEAA), the major metabolite excreted in urine.

[1][5] At high doses, the metabolic pathway can become saturated, leading to the excretion of unchanged 1,4-dioxane in urine and exhaled air.[5]



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